

CAS number for hexadecyl methacrylate

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Compound of Interest

Compound Name: Hexadecyl methacrylate

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An In-depth Technical Guide to **Hexadecyl Methacrylate**

CAS Number: 2495-27-4

This technical guide provides a comprehensive overview of **Hexadecyl Methacrylate** (HMA), a versatile monomer with significant applications in polymer chemistry, materials science, and drug delivery systems. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and experimental applications.

Chemical and Physical Properties

Hexadecyl methacrylate, also known as cetyl methacrylate, is the ester of methacrylic acid and hexadecanol.^{[1][2][3][4]} Its long alkyl chain imparts hydrophobic properties, making it a valuable component in the synthesis of polymers with specific solubility and thermal characteristics.

General Properties

The fundamental properties of **hexadecyl methacrylate** are summarized in the table below.

Property	Value	Source
CAS Number	2495-27-4	[1] [2] [3] [5]
Molecular Formula	C20H38O2	[1] [2] [5]
Molecular Weight	310.51 g/mol	[1] [2]
IUPAC Name	hexadecyl 2-methylprop-2-enoate	[1] [3] [5]
Synonyms	Cetyl methacrylate, Palmityl methacrylate	[1] [2] [4]
Appearance	Clear, colorless liquid/oil	[1] [2] [3]

Physicochemical Data

Quantitative physicochemical data for **hexadecyl methacrylate** is crucial for experimental design and modeling.

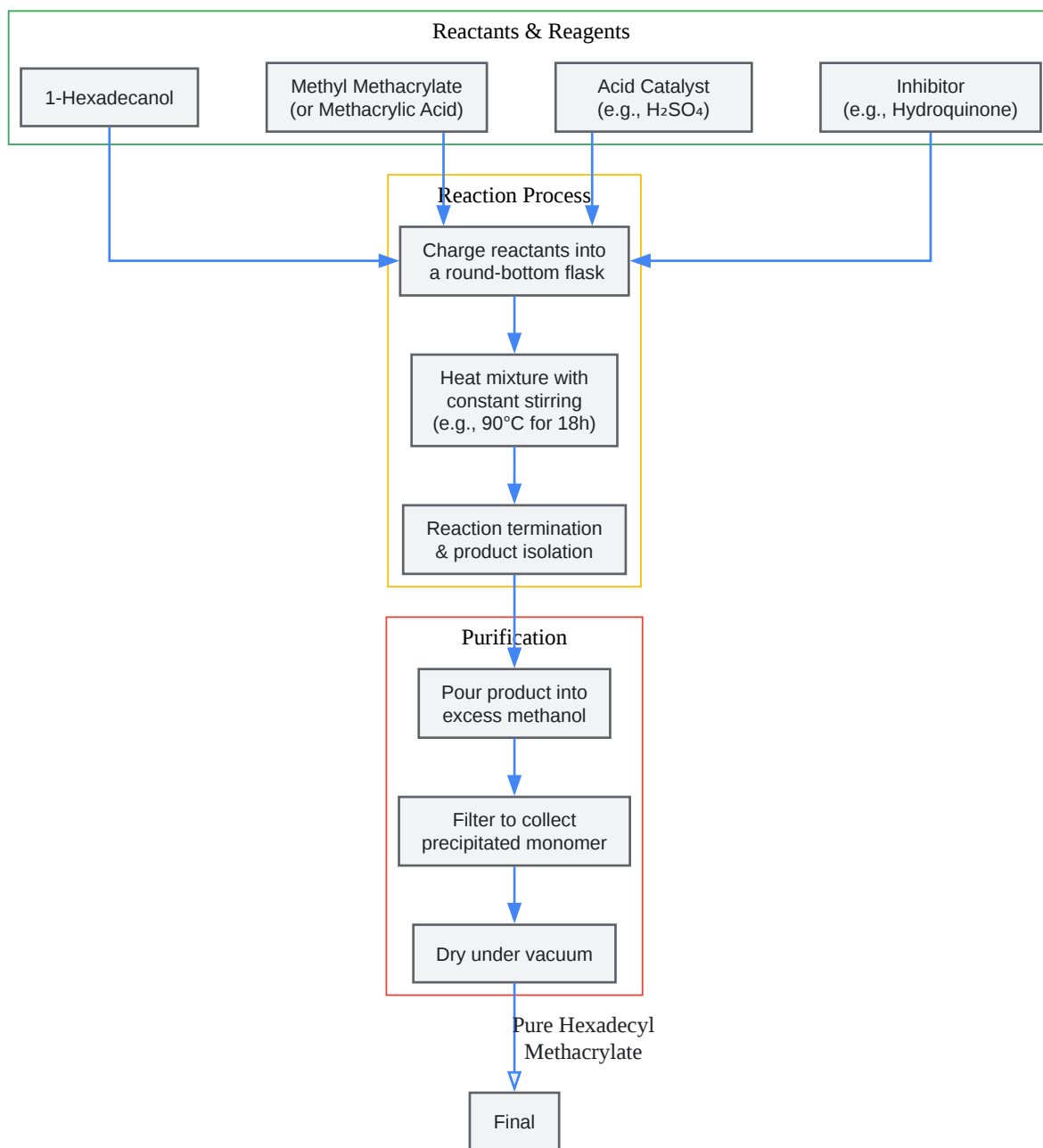
Parameter	Value	Conditions	Source
Melting Point	15 °C	-	[1] [2]
Boiling Point	190-191 °C	@ 5 Torr	[2]
Density	0.8612 g/cm ³	@ 20 °C	[2]
Refractive Index	~1.4498	estimate	[1]
Flash Point	168.8 °C	-	[2]
Vapor Pressure	0.06 Pa	@ 20 °C	[1]
LogP	8.64	@ 20 °C	[1]
Viscosity	6.24 mm ² /s	-	[1]

Synthesis and Polymerization

Synthesis of Hexadecyl Methacrylate Monomer

Hexadecyl methacrylate is typically synthesized via the esterification of methacrylic acid or transesterification of methyl methacrylate with 1-hexadecanol (cetyl alcohol).[1] An acid catalyst, such as sulfuric acid, is often employed, and an inhibitor like hydroquinone is used to prevent premature polymerization of the monomer during the reaction.

The general workflow for the synthesis of a long-chain alkyl methacrylate like octadecyl methacrylate, which is analogous to **hexadecyl methacrylate** synthesis, is outlined below.



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Caption: General workflow for the synthesis of **hexadecyl methacrylate**.

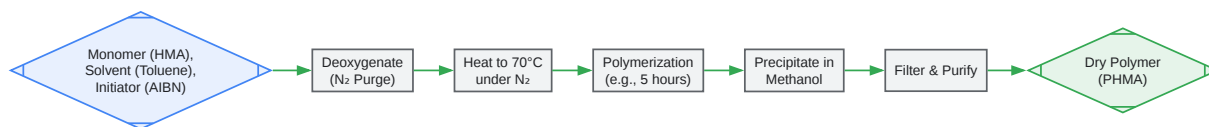
Polymerization of Hexadecyl Methacrylate

Poly(**hexadecyl methacrylate**) (PHMA) and its copolymers are synthesized through various polymerization techniques. Free-radical polymerization is a common method. Advanced techniques like Atom Transfer Radical Polymerization (ATRP) can also be used to achieve well-defined polymer architectures.^{[6][7]}

This protocol is based on a general procedure for synthesizing long-chain poly(alkyl methacrylate)s.^[8]

- **Preparation:** Dissolve the desired mass of **hexadecyl methacrylate** monomer in a suitable solvent (e.g., toluene) within a two or three-necked round-bottom flask equipped with a condenser and a nitrogen inlet.^[8]
- **Initiator Addition:** Add the initiator, such as 2,2'-azobisisobutyronitrile (AIBN), typically at 1-2 mol% relative to the monomer.^{[8][9]}
- **Inert Atmosphere:** Bubble nitrogen gas through the solution for at least 15-20 minutes to remove dissolved oxygen, which can inhibit the polymerization.^[8]
- **Reaction:** Immerse the flask in a preheated oil bath (e.g., 70°C) and maintain constant stirring under a nitrogen atmosphere for a specified duration (e.g., 5 hours).^[8]
- **Termination and Precipitation:** After the reaction period, cool the mixture and pour it into a large volume of a non-solvent, such as cold methanol, with vigorous stirring to precipitate the polymer.
- **Purification:** The precipitated polymer is collected by filtration and can be further purified by re-dissolving it in a solvent like chloroform or toluene and re-precipitating it in methanol.
- **Drying:** Dry the final polymer product under vacuum at an elevated temperature (e.g., 70°C) until a constant weight is achieved.

The polymerization process can be visualized as a sequence of steps from initiation to the final purified polymer.



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Caption: Workflow for free-radical solution polymerization of HMA.

Applications in Research and Drug Development

The unique properties of HMA and its polymers make them suitable for a variety of specialized applications.

Drug Delivery Systems

Methacrylate-based polymers are widely used as pharmaceutical excipients in drug delivery.[10] They play roles in modifying pharmacokinetic profiles and enabling controlled or site-specific drug release.[10][11] The hydrophobic nature of the hexadecyl chain in PHMA can be exploited to form nanoparticles or micelles for the encapsulation of poorly water-soluble drugs, potentially improving their bioavailability.[10] Copolymers containing HMA can be designed to be pH-sensitive, offering a strategy for triggered drug release in specific physiological environments.[11]

Dental and Biomedical Materials

Long-chain alkyl methacrylates are incorporated into dental resins.[12] For example, dimethylamino**hexadecyl methacrylate** (DMAHDM), a derivative, has shown strong antimicrobial potential when copolymerized into dental materials by disrupting bacterial cell membranes.[12] This suggests that HMA-containing copolymers could be developed for applications requiring antimicrobial surfaces.

Industrial Applications

HMA and its polymers are used as lubricating oil additives, where they function as pour point depressants and viscosity index improvers.[1] Additionally, copolymers of HMA have been

synthesized to create high oil-absorbing resins, which are valuable for addressing oil spills and industrial pollution.[9]

Safety and Handling

Hexadecyl methacrylate requires careful handling in a laboratory setting. It is classified as a skin and eye irritant and may cause respiratory irritation.[1][13][14]

Hazard Information

Hazard Statement	Code	Source
Causes skin irritation	H315	[1][14]
Causes serious eye irritation	H319	[1][13]
May cause respiratory irritation	H335	[1][14]

Recommended Safety Precautions

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[13][15]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[13][16]
 - Skin Protection: Wear suitable protective gloves and clothing.[13][16]
 - Respiratory Protection: If exposure limits are exceeded, use a NIOSH/MSHA-approved respirator.[16]
- Handling: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Keep away from sources of ignition.[13][16]
- Storage: Store in a cool, dry, well-ventilated place away from incompatible substances and UV light. Keep containers tightly closed.[15][16] The monomer should generally not be stored for longer than one year.[15]

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